

# Golotimod immunomodulatory peptide discovery

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## Compound Focus: Golotimod

CAS No.: 229305-39-9

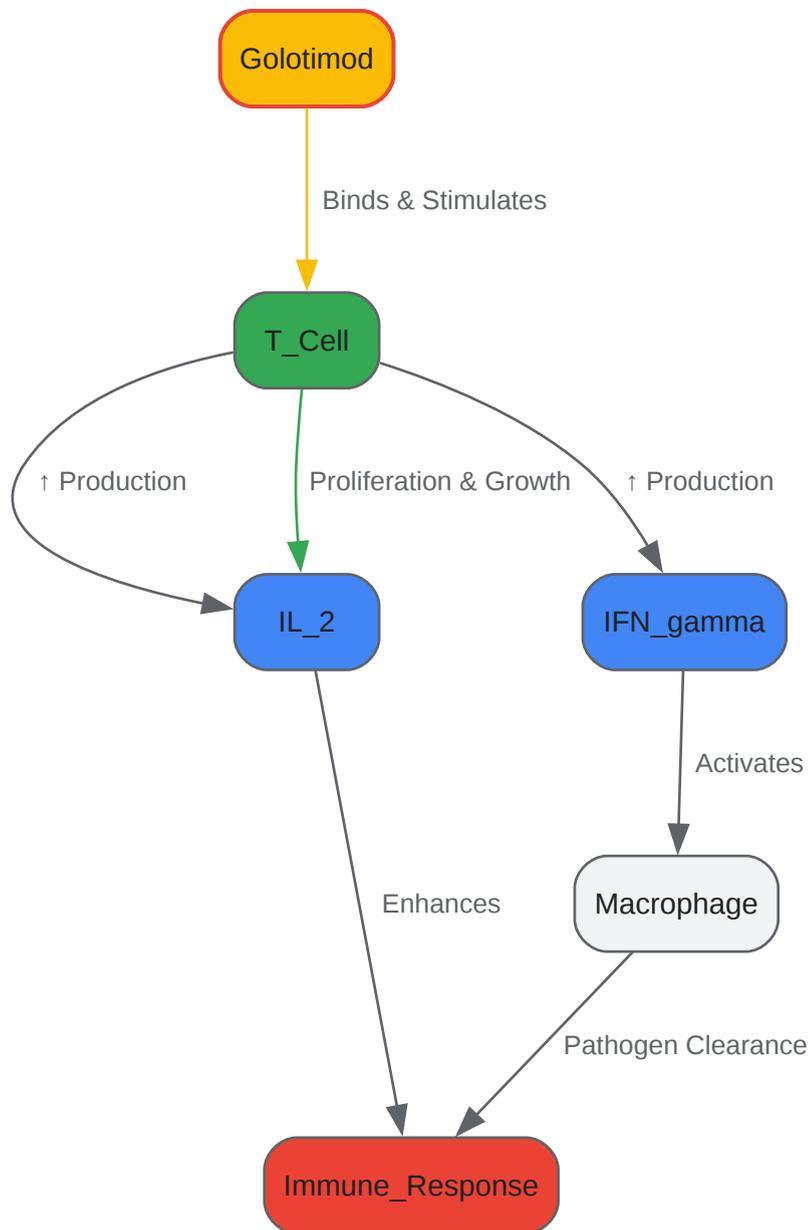
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## Mechanism of Action of Golotimod

**Golotimod** (also known as SCV-07) is a synthetic immunomodulatory peptide derived from thymosin beta-4 [1]. Its primary mechanism centers on enhancing the immune response, particularly by targeting T-cell function [2] [1].

The diagram below outlines the key signaling pathway through which **Golotimod** exerts its effects.



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**Golotimod** activates T-cells, boosting IL-2 and IFN- $\gamma$  production to enhance immune response.

In addition to this core pathway, **Golotimod** also helps regulate immune homeostasis by balancing pro-inflammatory and anti-inflammatory signals, which can prevent excessive inflammation and reduce the risk of autoimmune reactions [2].

## Potential Therapeutic Applications

The immunomodulatory properties of **Golotimod** make it a candidate for treating conditions where enhancing the body's immune response is beneficial. The table below summarizes its primary potential applications.

Therapeutic Area	Proposed Role & Mechanism	Development Status
<b>Oncology (Cancer Therapy)</b>	Enhances immune system's ability to recognize and destroy tumor cells; potential synergy with checkpoint inhibitors [2].	Preclinical and early clinical trials (e.g., for melanoma, lung cancer) [2].
<b>Infectious Diseases</b>	Boosts T-cell function and macrophage activity to help clear persistent, hard-to-treat infections [2] [1].	Investigated for chronic infections [1].
<b>Ulcerative Colitis</b>	Identified as a promising therapeutic candidate through bioinformatics analysis and molecular docking studies [3].	Computational prediction; requires clinical validation [3].

## Drug Development Status & Considerations

**Golotimod** is currently an **investigational drug** and has not yet received approval for widespread clinical use [1]. Its development is ongoing, with research focused on determining optimal dosage, administration methods, and its full spectrum of indications [1].

- **Administration:** It is typically administered via **injection** for rapid and efficient delivery [1].
- **Common Side Effects:** These may include local reactions at the injection site (pain, redness, swelling) and systemic flu-like symptoms (fever, fatigue, muscle aches) [1].
- **Important Considerations:** Caution is advised for patients with pre-existing autoimmune conditions, as the immunostimulatory effects could potentially exacerbate these conditions [1]. Drug interactions with other immunomodulatory agents are also an area of ongoing research [1].

## Summary

**Golotimod** is a promising immunomodulatory peptide that acts by stimulating T-cell activity and enhancing cytokine production. While its potential in oncology, infectious diseases, and ulcerative colitis is supported by early research, it remains in the experimental stage.

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## References

1. What is Golotimod used for? [synapse.patsnap.com]
2. What is the mechanism of Golotimod? [synapse.patsnap.com]
3. Integrative Bioinformatics Analysis Reveals Key Regulatory ... [mdpi.com]

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